

Application Notes and Protocols: The Role of Sodium Tartrate in Fehling's Test

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Sodium Tartrate

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed overview of Fehling's test, with a specific focus on the critical role of **sodium tartrate** in preventing the precipitation of copper(II) hydroxide. This document includes comprehensive experimental protocols and quantitative data presented in a clear, tabular format.

Introduction to Fehling's Test

Fehling's test, developed by Hermann von Fehling in 1849, is a chemical method used to differentiate between water-soluble carbohydrate and ketone functional groups, and it is a classic test for detecting reducing sugars.^{[1][2]} The test relies on the principle that reducing sugars, which contain a free aldehyde or α -hydroxy-ketone group, are oxidized by an alkaline solution of copper(II) ions, while the copper(II) ions are reduced to copper(I) ions.^{[3][4]} This reduction results in the formation of a characteristic brick-red precipitate of copper(I) oxide (Cu_2O), indicating a positive test.^{[5][6][7]}

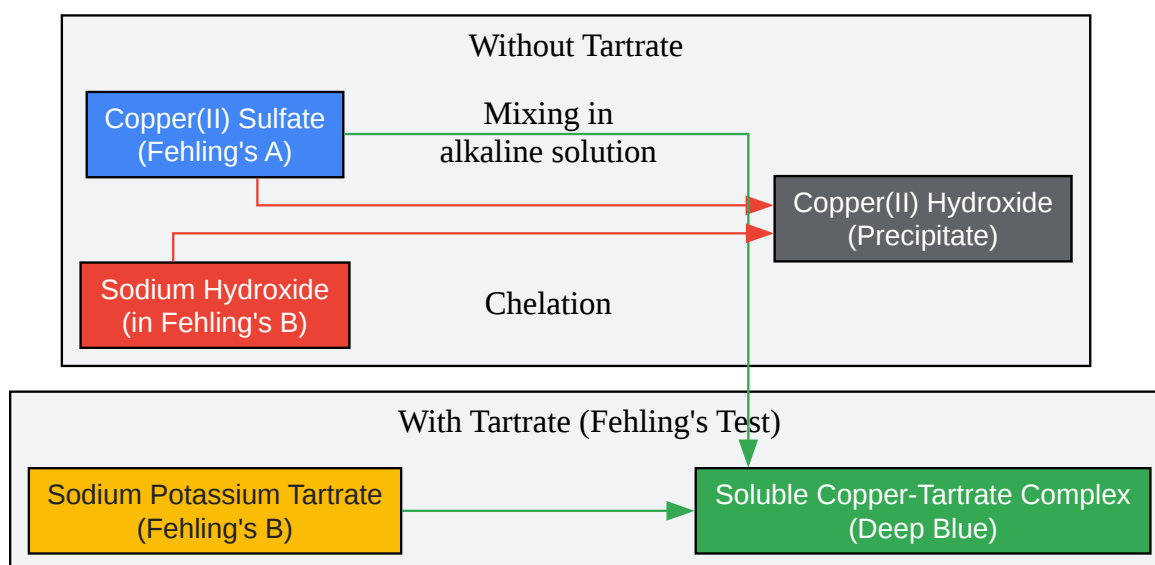
The Critical Role of Sodium Tartrate

Fehling's solution is prepared by mixing two separate solutions immediately before use: Fehling's A, an aqueous solution of copper(II) sulfate, and Fehling's B, an alkaline solution of potassium **sodium tartrate** (Rochelle salt).^{[1][2][5][6][8]} The reaction is conducted under alkaline conditions, which are necessary for the oxidation of the reducing sugar.

In an alkaline environment, copper(II) ions (Cu^{2+}) from copper sulfate would readily react with hydroxide ions (OH^-) to form a precipitate of copper(II) hydroxide ($\text{Cu}(\text{OH})_2$).^{[9][10]} This precipitation would remove the copper(II) ions from the solution, making them unavailable to act as an oxidizing agent and thus rendering the test ineffective.

This is where **sodium tartrate** plays its crucial role. The tartrate ions act as a chelating agent, forming a soluble, deep blue bis(tartrate) complex with the Cu^{2+} ions.^{[2][5][11][12]} This chelation process keeps the copper(II) ions in solution in the alkaline medium, preventing the formation of copper(II) hydroxide precipitate.^{[3][9][10]} The bistartratocuprate(II) complex is the active oxidizing agent in Fehling's solution.^{[1][11][12]}

The following diagram illustrates the chelation of copper(II) ions by tartrate to prevent precipitation.



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Caption: Chelation of Cu^{2+} by tartrate prevents precipitation.

Experimental Protocols

Preparation of Fehling's Solutions

Fehling's solution is always prepared fresh by mixing equal volumes of Fehling's A and Fehling's B solutions.^{[5][7][13]} The individual solutions are stable and can be stored separately.^{[1][11]}

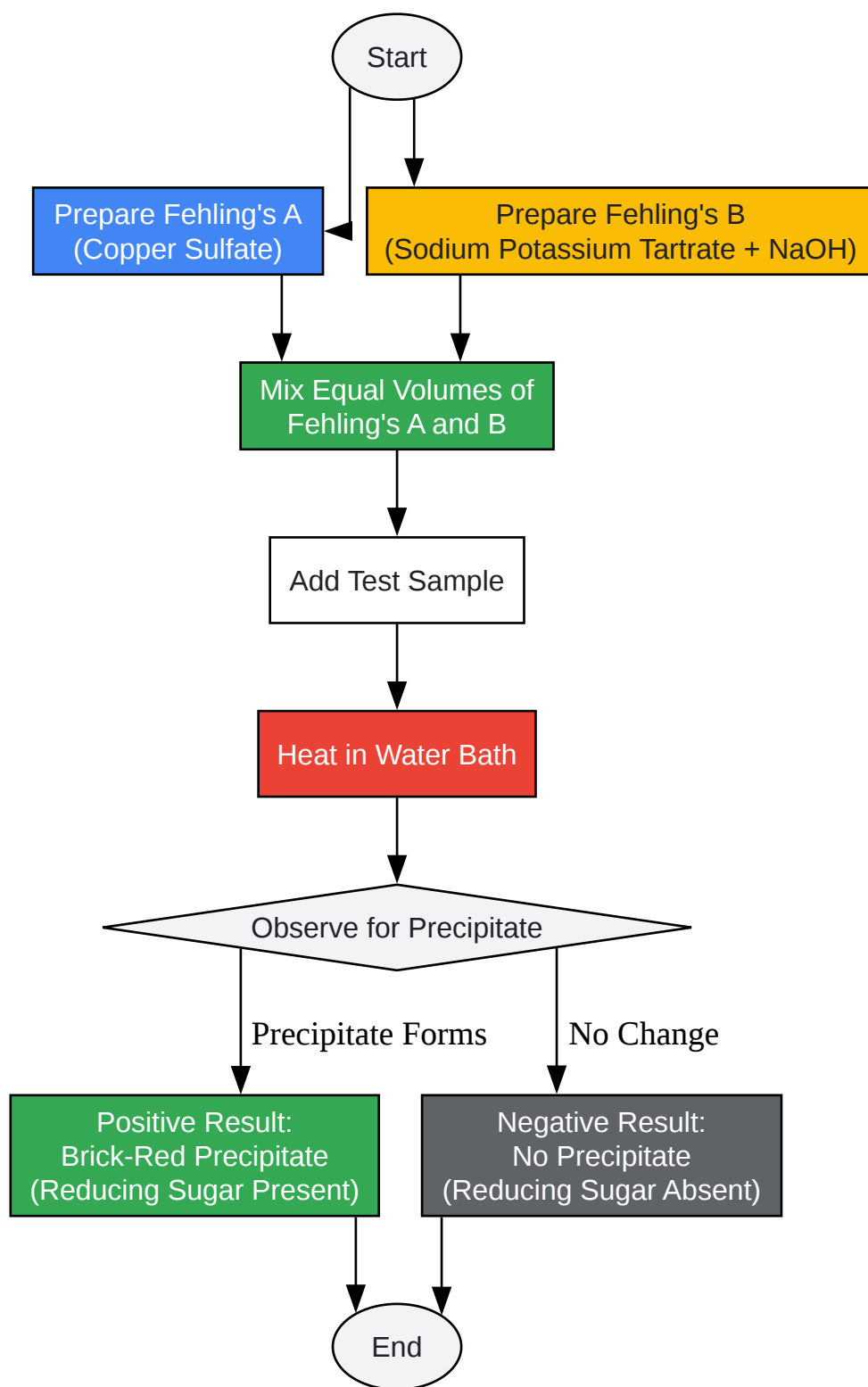
Table 1: Composition of Fehling's Solutions

Solution	Component	Concentration/Amount	Solvent
Fehling's A	Copper(II) sulfate pentahydrate (CuSO ₄ ·5H ₂ O)	~70 g/L ^[5] or 34.65 g in 500 mL ^[7]	Distilled water
Sulfuric acid (concentrated)	A few drops ^{[8][11]}		
Fehling's B	Potassium sodium tartrate tetrahydrate (KNaC ₄ H ₄ O ₆ ·4H ₂ O)	~350 g/L ^[5] or 173 g in 500 mL ^[7]	Distilled water
Sodium hydroxide (NaOH)	~100 g/L ^[5] or 50 g in 500 mL ^[7]		

Procedure for Fehling's Test

- Preparation of Fehling's Reagent: In a clean test tube, mix equal volumes of Fehling's solution A and Fehling's solution B. The resulting solution should be a deep blue color.^{[5][13]}
- Sample Addition: Add approximately 1 mL of the test sample to the freshly prepared Fehling's reagent.^[11] For a control, prepare a separate tube with 1 mL of distilled water and Fehling's reagent.^[11]
- Heating: Place the test tubes in a boiling water bath and heat for a few minutes.^{[5][7][14]}
- Observation: Observe any color change. The formation of a brick-red precipitate of copper(I) oxide indicates the presence of a reducing sugar.^{[5][6][14]} The color may initially appear green or yellow before turning to brick-red.^[15]

The following diagram outlines the experimental workflow for performing Fehling's test.



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Caption: Experimental workflow for Fehling's test.

Reaction Mechanism

The overall reaction in a positive Fehling's test involves the oxidation of an aldehyde group in the reducing sugar to a carboxylate anion. Concurrently, the copper(II) ions in the bistartratocuprate(II) complex are reduced to copper(I) ions, which then precipitate as copper(I) oxide.

The net ionic equation for the reaction is: $\text{RCHO} + 2 \text{Cu}^{2+}(\text{tartrate complex}) + 5 \text{OH}^- \rightarrow \text{RCOO}^- + \text{Cu}_2\text{O}(\text{s}) + 3 \text{H}_2\text{O}$

The following diagram illustrates the logical relationship of the reaction components.



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Caption: Logical flow of the Fehling's test reaction.

Applications in Research and Drug Development

- **Carbohydrate Analysis:** Fehling's test is a fundamental tool for the qualitative analysis of carbohydrates, helping to distinguish between reducing and non-reducing sugars.[2][6]
- **Quality Control:** In the food and beverage industry, it can be used to monitor the sugar content and the breakdown of starch into reducing sugars.[1]
- **Clinical Diagnostics:** Historically, it was used to detect glucose in urine as a screening method for diabetes.[1][5][8] While more specific enzymatic methods are now common, the principle remains relevant in understanding glucose reactivity.

Limitations

It is important to note that Fehling's test is not specific for aldehydes, as α -hydroxy ketones also give a positive result.[6][15] Furthermore, aromatic aldehydes do not typically react with Fehling's solution.[5] The reaction must be carried out in an alkaline medium.[3]

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